

# Methyl 6-chloro-2-methoxynicotinate basic properties

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## Compound of Interest

Compound Name:	Methyl 6-chloro-2-methoxynicotinate
Cat. No.:	B1313188

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An In-depth Technical Guide on the Core Properties of **Methyl 6-chloro-2-methoxynicotinate**

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties of **Methyl 6-chloro-2-methoxynicotinate**, tailored for researchers, scientists, and professionals in drug development. This document compiles available data on its chemical identity, physical characteristics, and safety protocols.

## Core Properties and Chemical Identity

**Methyl 6-chloro-2-methoxynicotinate** is a halogenated pyridine derivative, a class of compounds often utilized as building blocks in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Its structure incorporates a pyridine ring functionalized with chloro, methoxy, and methyl ester groups, offering multiple sites for chemical modification.

## Physicochemical Data

The following table summarizes the key quantitative properties of **Methyl 6-chloro-2-methoxynicotinate**.

Property	Value	Citations
CAS Number	65515-32-4	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> CINO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	201.61 g/mol	<a href="#">[1]</a>
Physical Form	White to Yellow Solid / Powder to crystal	<a href="#">[2]</a>
Melting Point	54.0 - 58.0 °C	<a href="#">[2]</a>
Purity	≥95% - >98.0% (GC)	<a href="#">[2]</a>
Storage Temperature	Refrigerator; Cool and dark place (<15°C)	

## Chemical Structure and Identifiers

Identifier	Value	Citations
IUPAC Name	Methyl 6-chloro-2-methoxypyridine-3-carboxylate	<a href="#">[1]</a>
Synonyms	6-Chloro-2-methoxynicotinic Acid Methyl Ester	<a href="#">[2]</a>
SMILES	O=C(OC)C1=C(OC)N=C(Cl)C=Cl	<a href="#">[1]</a>
InChI Key	KUJLWEWWBOZDRR-UHFFFAOYSA-N	

## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Methyl 6-chloro-2-methoxynicotinate** (CAS 65515-32-4) is not readily available in the reviewed literature. However, a well-documented procedure exists for its structural isomer, Methyl 2-chloro-6-methoxynicotinate (CAS 95652-77-0). This protocol is presented below as an illustrative example of a synthetic strategy that may be adaptable for this class of compounds.

Disclaimer: The following protocol is for the synthesis of the isomer Methyl 2-chloro-6-methoxynicotinate and should be used as a reference only.

## Illustrative Synthesis of an Isomer: Methyl 2-chloro-6-methoxynicotinate

This synthesis involves the methylation of both the carboxylic acid and hydroxyl groups of 2-Chloro-6-hydroxynicotinic acid.

Starting Material: 2-Chloro-6-hydroxynicotinic acid Reagents: Chloroform, Silver carbonate ( $\text{Ag}_2\text{CO}_3$ ), Methyl iodide ( $\text{CH}_3\text{I}$ )

Methodology:

- Add 2-Chloro-6-hydroxynicotinic acid (3.00 g, 17.3 mmol) and chloroform (30 mL) to a 50 mL round-bottomed flask. Stir the mixture until the solid is completely dissolved.[3]
- Sequentially add silver carbonate (11.0 g, 39.8 mmol) and methyl iodide (3.77 mL, 60.5 mmol) to the solution.[3]
- Heat the reaction mixture at 50 °C for 3 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).[3]
- After the reaction is complete, filter the mixture under vacuum and wash the filter cake with chloroform.[3]
- Combine the filtrate and washings and concentrate them under reduced pressure using a rotary evaporator to obtain the crude product.[3]
- Purify the crude product by fast column chromatography using a 0-100% ethyl acetate/heptane gradient as the eluent.[3]
- Collect the target fractions and concentrate them under pressure to yield the final product, Methyl 2-chloro-6-methoxypyridine-3-carboxylate, as a white powder (Yield: 2.42 g, 69%).[3]

## Product Characterization (for the Isomer)

The final product was characterized by Liquid Chromatography-Mass Spectrometry (LCMS).[3]

- LCMS Data: Retention time 1.13 min, m/z = 202 (M + 1).[3]

## Analytical Data

While detailed spectral data is not publicly available, certificates of analysis for **Methyl 6-chloro-2-methoxynicotinate** confirm that its <sup>1</sup>H NMR spectrum is consistent with the expected structure.[4][5] Purity is typically assessed by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[2][5]

## Safety and Handling

### GHS Hazard Information

The following GHS classifications have been reported for **Methyl 6-chloro-2-methoxynicotinate**.

Hazard Type	GHS Pictogram	Signal Word	Hazard Statement	Citations
Acute Toxicity	GHS07	Warning	H302: Harmful if swallowed	
Skin Irritation	GHS07	Warning	H315: Causes skin irritation	
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation	

## Precautionary Statements and Handling

Safe handling of this compound requires adherence to standard laboratory safety procedures.

- Prevention: Wash hands and skin thoroughly after handling (P264). Do not eat, drink, or smoke when using this product (P270). Wear protective gloves, eye protection, and face protection (P280).[6]
- Response: If swallowed, call a POISON CENTER or doctor. Rinse mouth (P301, P312, P330). If on skin, wash with plenty of water (P302, P352). If in eyes, rinse cautiously with

water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing (P305, P351, P338). If skin or eye irritation persists, get medical advice/attention.[6]

- Storage: Store in a well-ventilated place, preferably in a refrigerator. Keep the container tightly closed.[7]
- Engineering Controls: Use in a well-ventilated area or under a chemical fume hood. Ensure that eyewash stations and safety showers are located close to the workstation.[7]

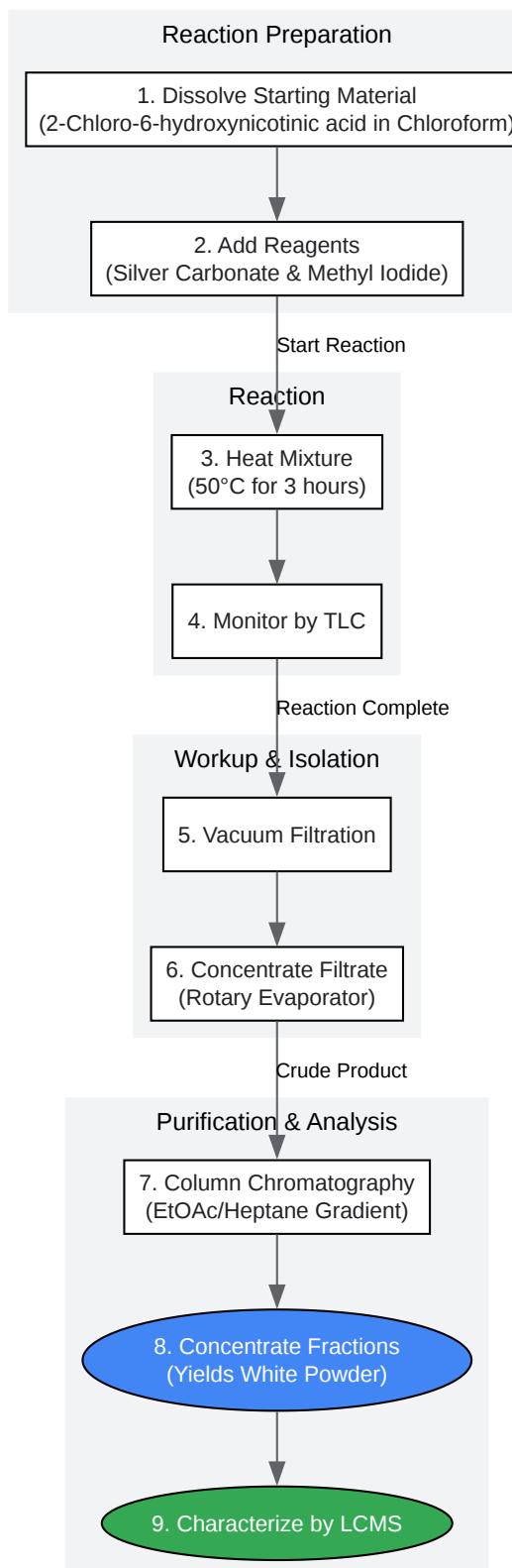
## Biological Activity and Signaling Pathways

There is no information available in the searched literature regarding specific biological activities or signaling pathways directly involving **Methyl 6-chloro-2-methoxynicotinate**. Its utility is primarily as a chemical intermediate for the synthesis of other target molecules.

## Visualizations

### Experimental Workflow Diagram

The following diagram illustrates the experimental workflow for the synthesis of the isomer, Methyl 2-chloro-6-methoxynicotinate, as described in the protocol section.



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Caption: Workflow for the synthesis of the isomer Methyl 2-chloro-6-methoxynicotinate.

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